

Solubility Profile of 1,5-Dimethylpyrazole in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,5-Dimethylpyrazole

Cat. No.: B184060

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **1,5-dimethylpyrazole** in various organic solvents. Due to a notable lack of quantitative solubility data for **1,5-dimethylpyrazole** in publicly available literature, this document presents qualitative solubility information for the target compound. For comparative purposes and to provide a valuable resource for researchers working with related isomers, a comprehensive summary of the quantitative solubility of the isomeric 3,5-dimethylpyrazole is also included. Furthermore, a detailed, generalized experimental protocol for determining the solubility of pyrazole derivatives is provided.

Physicochemical Properties of 1,5-Dimethylpyrazole

To contextualize its solubility, key physicochemical properties of **1,5-dimethylpyrazole** are presented below.

Property	Value	Reference
CAS Number	694-31-5	[1][2][3][4]
Molecular Formula	C ₅ H ₈ N ₂	[1][2][3][4]
Molecular Weight	96.13 g/mol	[1][2][3][4]
Appearance	Colorless to almost white clear liquid	[1][3]
Boiling Point	153 °C at 760 mmHg	[1]
Density	0.98 g/cm ³	[1][3]

Qualitative Solubility of 1,5-Dimethylpyrazole

While specific quantitative data is scarce, literature suggests that **1,5-dimethylpyrazole** exhibits good solubility in a range of organic solvents.[3] This is a common characteristic for many pyrazole derivatives, which are generally more soluble in organic solvents than in water. The solubility is influenced by the polarity of the solvent and the potential for hydrogen bonding.

Table 1: Qualitative Solubility of **1,5-Dimethylpyrazole** in Common Organic Solvents

Solvent Class	General Solubility
Alcohols (e.g., Methanol, Ethanol)	Expected to be soluble
Ketones (e.g., Acetone)	Expected to be soluble
Ethers (e.g., Diethyl ether)	Expected to be soluble
Aromatic Hydrocarbons (e.g., Toluene)	Expected to have some solubility
Halogenated Hydrocarbons (e.g., Dichloromethane)	Expected to be soluble
Polar Aprotic Solvents (e.g., DMSO, DMF)	Expected to be highly soluble

Note: This table is based on general statements about the solubility of pyrazole derivatives and qualitative descriptions of **1,5-dimethylpyrazole's** solubility. Experimental verification is highly

recommended.

Quantitative Solubility of 3,5-Dimethylpyrazole (Isomeric Reference)

In contrast to the 1,5-isomer, the solubility of 3,5-dimethylpyrazole has been experimentally determined in various organic solvents. This data is presented here as a valuable reference for researchers, though it should be noted that the difference in the position of the methyl groups can influence the solubility profile.

Table 2: Mole Fraction Solubility (x_1) of 3,5-Dimethylpyrazole in Various Organic Solvents at Different Temperatures (K)

Solvent	283.15 K	288.15 K	293.15 K	298.15 K	303.15 K	308.15 K	313.15 K
Methanol	0.2985	0.3276	0.3588	0.3922	0.4280	0.4664	0.5076
Ethanol	0.2863	0.3145	0.3447	0.3771	0.4118	0.4490	0.4888
n-Propanol	0.2897	0.3204	0.3533	0.3887	0.4267	0.4675	0.5113
Isopropanol	0.2701	0.2989	0.3298	0.3629	0.3984	0.4364	0.4771
1-Butanol	0.3102	0.3445	0.3814	0.4211	0.4638	0.5097	0.5592
Ethyl Acetate	0.2784	0.3069	0.3375	0.3703	0.4055	0.4433	0.4838
Toluene	0.1589	0.1793	0.2016	0.2258	0.2521	0.2806	0.3115
Acetone	0.2821	0.3108	0.3416	0.3746	0.4101	0.4481	0.4889
Acetonitrile	0.1306	0.1479	0.1669	0.1876	0.2102	0.2348	0.2615

Data extracted from a study on the solubility of 3,5-dimethylpyrazole.

Experimental Protocol for Solubility Determination

The following is a detailed, generalized protocol for determining the solubility of a solid organic compound like **1,5-dimethylpyrazole** in an organic solvent using the widely accepted isothermal saturation method.

Principle

An excess amount of the solute is equilibrated with a known amount of the solvent at a constant temperature. The concentration of the solute in the saturated solution is then determined analytically.

Materials and Apparatus

- **1,5-Dimethylpyrazole** (high purity)
- Organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath with temperature control (± 0.1 K)
- Vials with airtight seals
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a gravimetric analysis setup (drying oven, desiccator, pre-weighed vessels).

Procedure

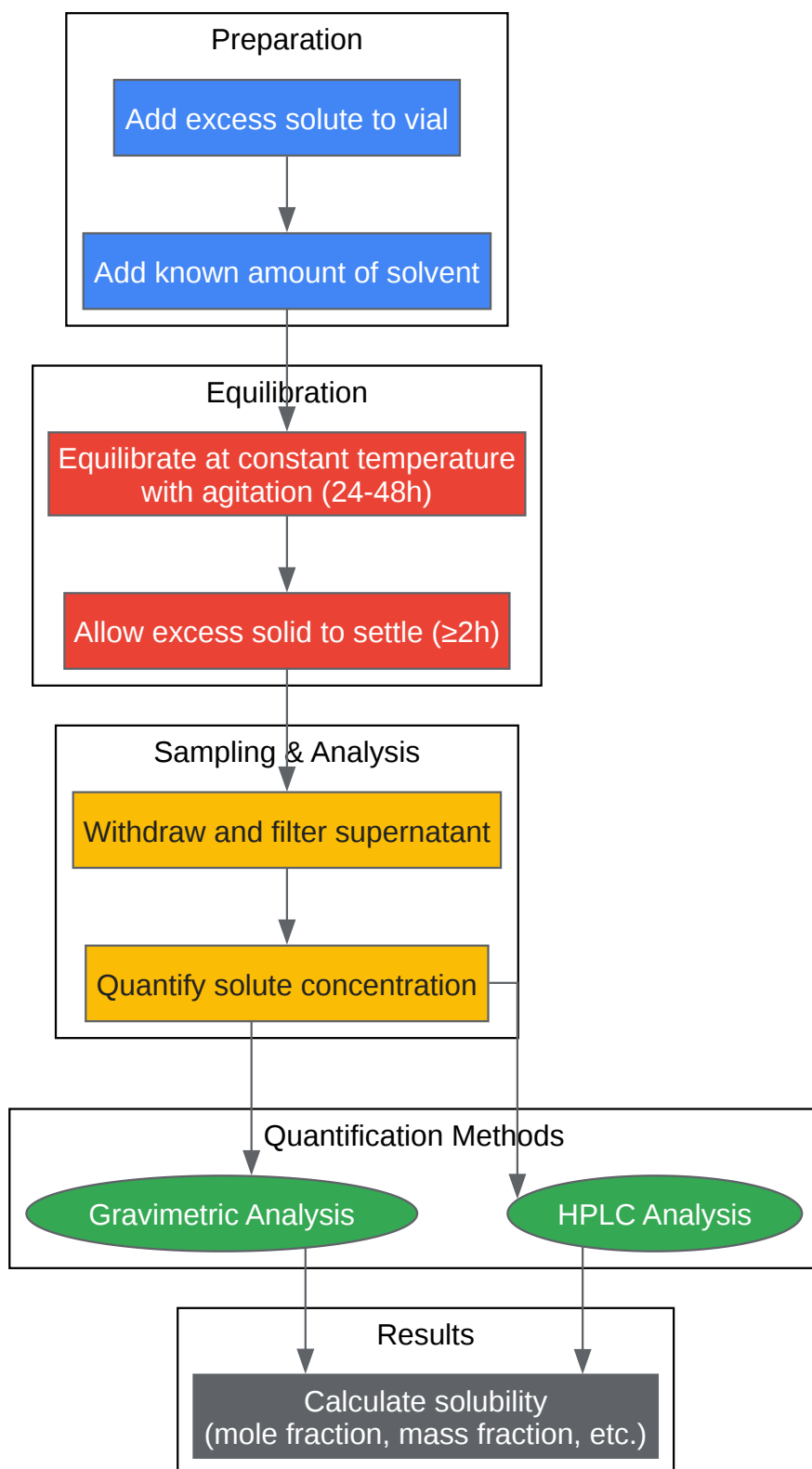
- Preparation of Saturated Solutions:
 - Add an excess amount of **1,5-dimethylpyrazole** to a series of vials.
 - Accurately add a known volume or mass of the desired organic solvent to each vial.

- Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixtures for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the end of this period is essential.
- Sample Collection and Preparation:
 - After equilibration, stop the agitation and allow the excess solid to settle for at least 2 hours at the constant experimental temperature.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled syringe to match the experimental temperature.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved microcrystals.
 - Record the exact mass of the collected filtrate.
- Quantification of Solute Concentration:
 - Gravimetric Method:
 - Evaporate the solvent from the volumetric flask in a drying oven at a suitable temperature until a constant weight of the dried solute is achieved.[\[5\]](#)[\[6\]](#)
 - Cool the flask in a desiccator before weighing.
 - The mass of the solute and the mass of the solvent (calculated by difference) are used to determine the solubility.
 - HPLC Method:
 - Dilute the filtered saturated solution with a suitable solvent to a concentration within the linear range of a pre-established calibration curve.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Analyze the diluted sample by HPLC to determine the concentration of **1,5-dimethylpyrazole**.
- Calculate the original concentration in the saturated solution, accounting for the dilution factor.
- Data Calculation:
 - Calculate the solubility in various units such as mole fraction, mass fraction, or grams of solute per 100 g of solvent.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the isothermal saturation method for determining solubility.



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Caption: Workflow for solubility determination via the isothermal saturation method.

This guide serves as a foundational resource for researchers interested in the solubility of **1,5-dimethylpyrazole**. While quantitative data for this specific isomer is currently limited, the provided information on its qualitative solubility, the comprehensive data for its 3,5-isomer, and the detailed experimental protocol offer a strong starting point for further investigation and laboratory work.

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